An In-depth Technical Guide to 1-Cyanoethyl Benzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Cyanoethyl benzoate*
CAS No.:	*3478-24-8*
Cat. No.:	*B1346439*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Cyanoethyl benzoate (CAS Number: 3478-24-8) is an organic compound featuring a benzoate ester and a nitrile functional group. While not as extensively documented as some of its structural isomers, it holds significance as a potential building block in organic synthesis, particularly in the landscape of medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical properties, plausible synthetic routes, potential applications, and critical safety information, designed to equip researchers and drug development professionals with the necessary knowledge for its handling and utilization.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-Cyanoethyl benzoate** is fundamental for its application in a laboratory setting. These properties dictate its solubility, reactivity, and appropriate handling procedures.

© 2026 BenchChem. All rights reserved.

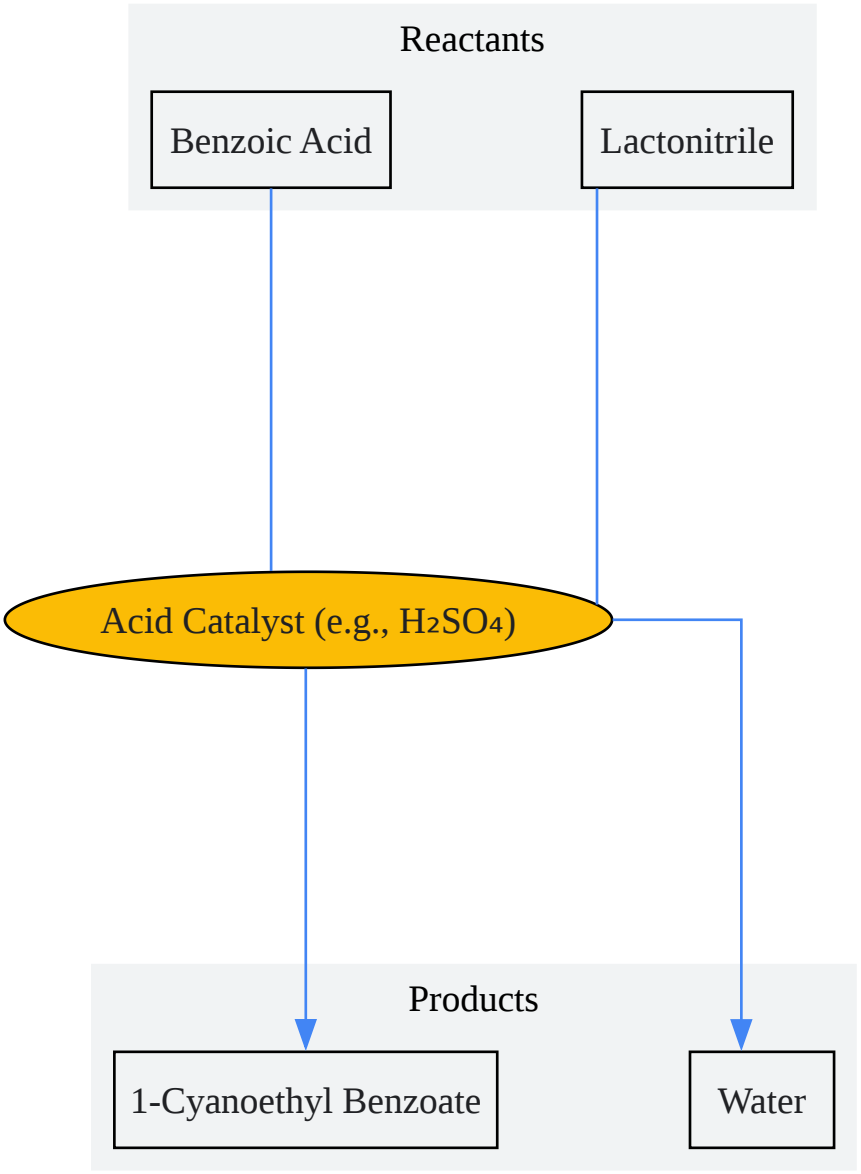
Property	Value	Source
CAS Number	3478-24-8	
Molecular Formula	$C_{10}H_9NO_2$	[1]
Molecular Weight	175.18 g/mol	[1]
Physical Form	Solid	
SMILES String	O=C(OC(C#N)C)C1=CC=CC=C1	[1]
Topological Polar Surface Area (TPSA)	50.09 $Å^2$	[1]
LogP (calculated)	1.75548	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	2	[1]

Synthesis of 1-Cyanoethyl Benzoate

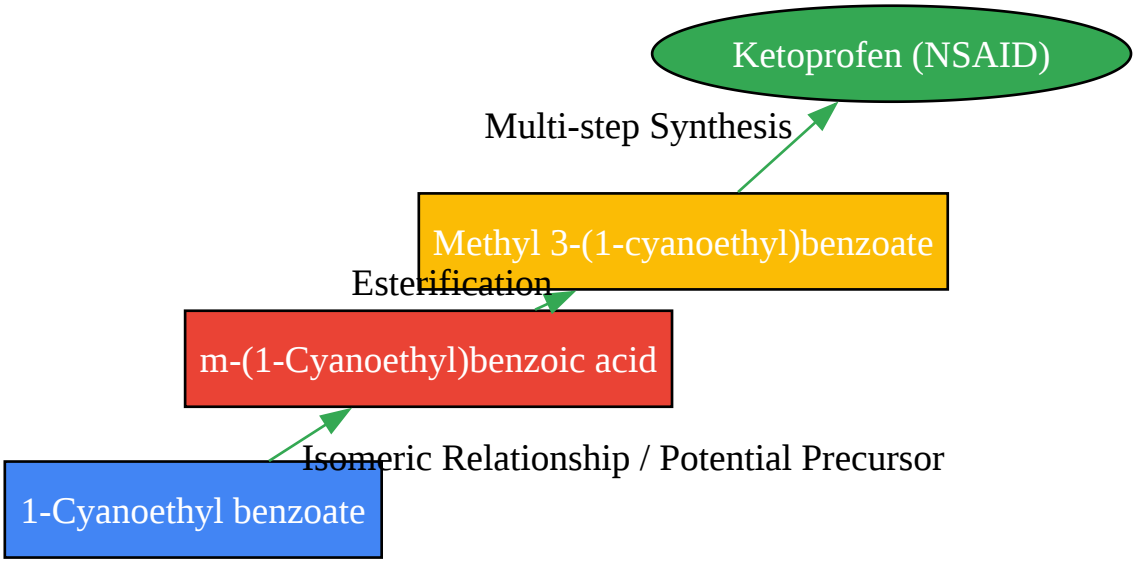
While specific, peer-reviewed synthesis protocols for **1-Cyanoethyl benzoate** are not readily available in the searched literature, a plausible synthetic pathway can be extrapolated from fundamental principles of organic chemistry. A common method for the formation of such esters is the esterification of a carboxylic acid with an alcohol. In this case, the synthesis would likely involve the reaction of benzoic acid with lactonitrile (2-hydroxypropanenitrile) in the presence of an acid catalyst.

A generalized reaction scheme is presented below:

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Cyanoethyl Benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346439/docs#an-in-depth-technical-guide-to-1-cyanoethyl-benzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.